

The Central Role of 5-Deoxystrigol in Strigolactone Signaling: A Comparative Guide

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Compound of Interest

Compound Name: 5-Deoxystrigol

Cat. No.: B197688

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **5-Deoxystrigol** (5-DS) with other strigolactones (SLs) in the context of the strigolactone signaling pathway. We delve into the quantitative data from key experiments, provide detailed experimental protocols, and visualize the intricate signaling cascade and experimental workflows.

5-Deoxystrigol: A Key Player in Plant Development and Symbiosis

5-Deoxystrigol is a naturally occurring strigolactone that plays a pivotal role in regulating various aspects of plant physiology. It acts as a precursor to other strigolactones and is directly involved in controlling shoot branching, facilitating symbiotic relationships with arbuscular mycorrhizal (AM) fungi, and inducing the germination of parasitic plant seeds.^[1]

Comparative Biological Activity of 5-Deoxystrigol

The biological activity of 5-DS has been compared to other well-known strigolactones, such as the synthetic analogue GR24 and the natural strigolactone orobanchol. The following tables summarize the quantitative data from various studies, highlighting the potency of 5-DS in different biological assays.

Table 1: Induction of Parasitic Plant Seed Germination

Compound	Parasitic Plant Species	Effective Concentration	Germination Rate (%)	Reference
(+)-5-Deoxystrigol	Striga hermonthica	1 μ M	~50%	[2]
rac-GR24	Striga hermonthica	0.1 μ M	~66%	[2]
rac-GR24	Striga hermonthica	1 μ M	~64%	[2]
Orobanchol	Orobanche minor	10 pM	>80%	[3]
5-Deoxystrigol	Orobanche minor	1 nM	>80%	[3]

Table 2: Induction of Hyphal Branching in Arbuscular Mycorrhizal Fungi

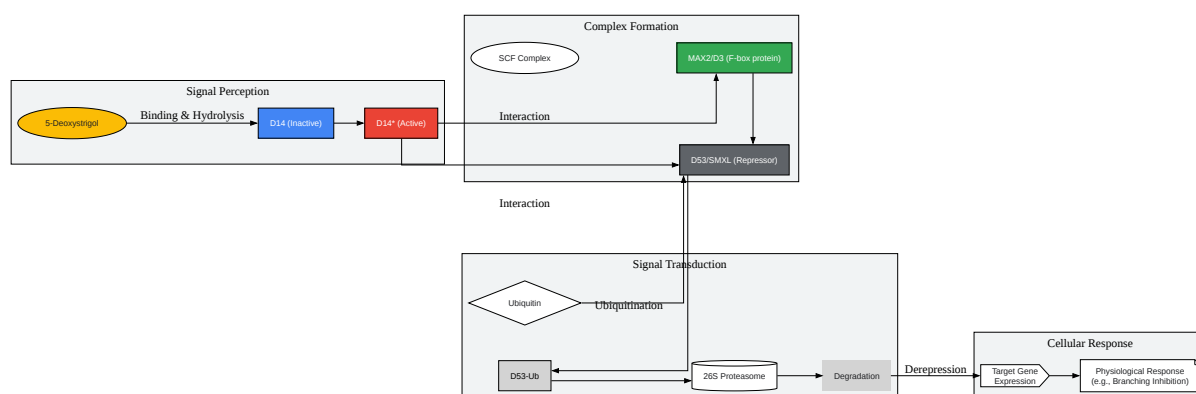
Compound	Fungal Species	Minimum Effective Amount (per disc)	Reference
(+)-5-Deoxystrigol	Gigaspora margarita	3 pg	[4]
(+)-Orobanchol	Gigaspora margarita	1 pg	[4]

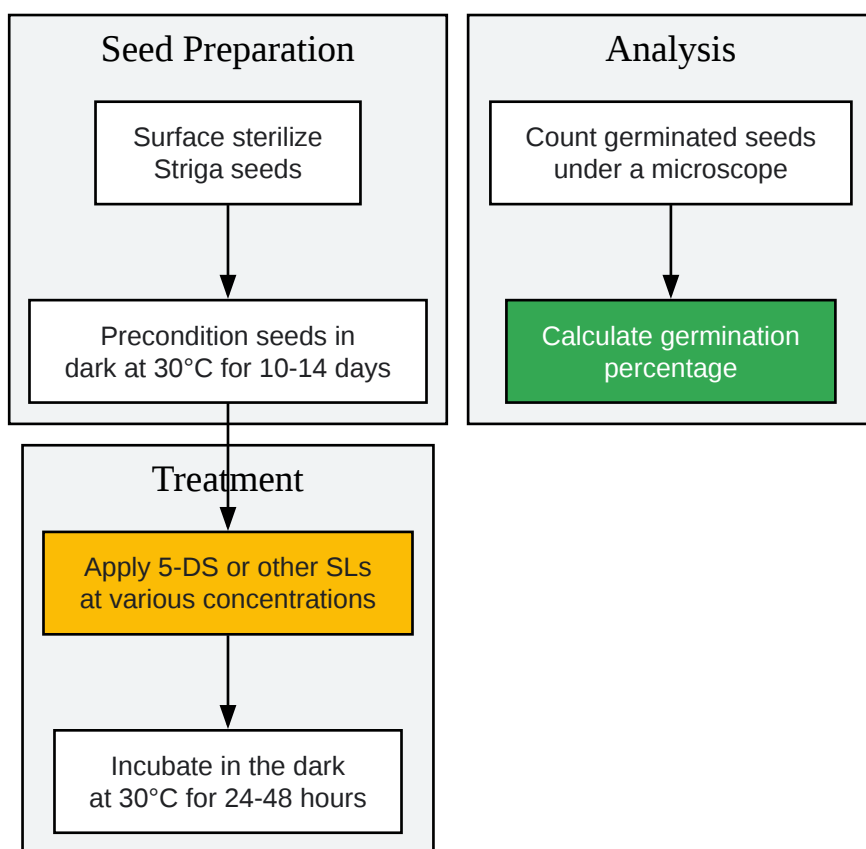
Table 3: Binding Affinity and Hydrolysis by D14 Receptor (*Arabidopsis thaliana*)

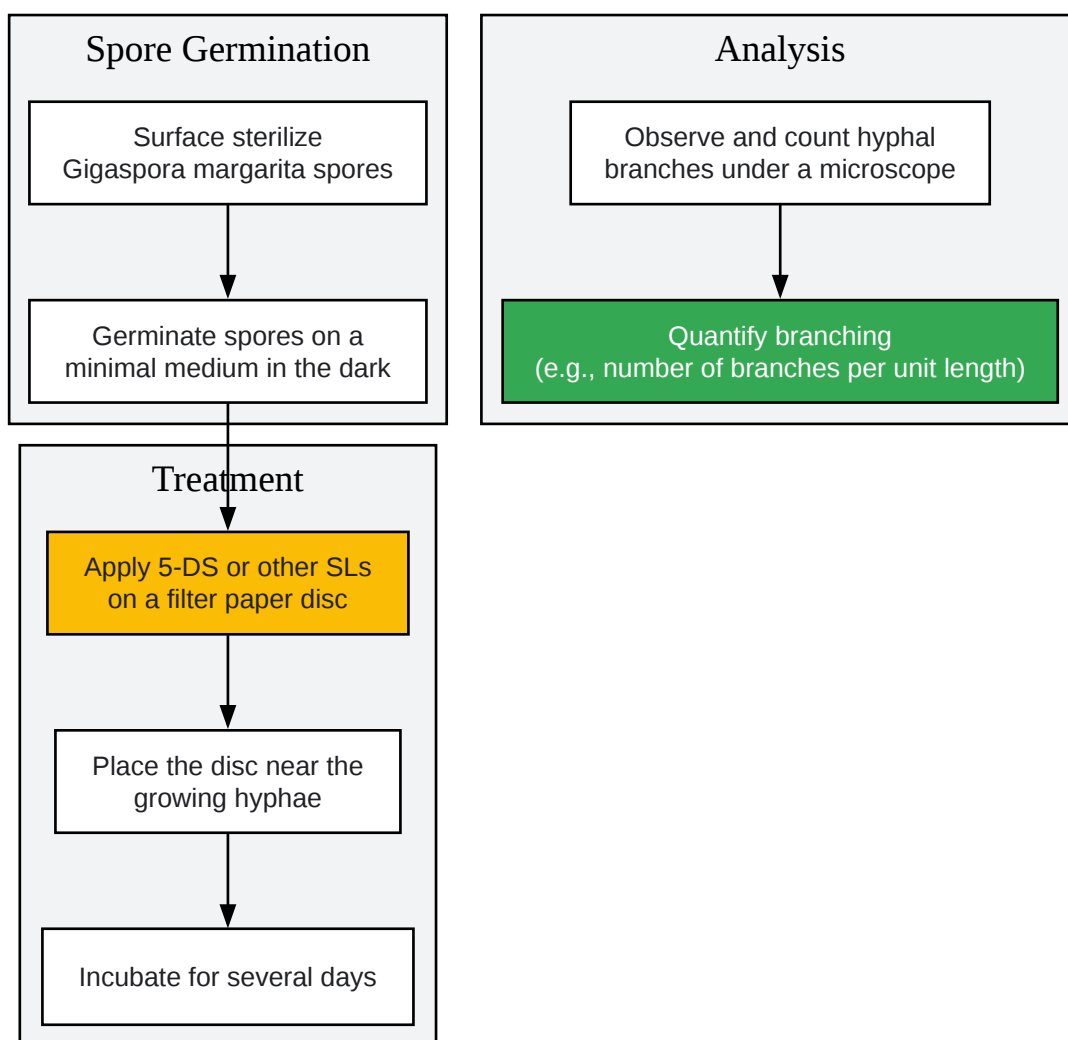
Ligand	Parameter	Value	Reference
5-Deoxystrigol	Km (Hydrolysis)	4.9 μ M	[5]
rac-GR24	EC50 (D14-D3 Interaction)	0.47 μ M	
(+)-GR24 (5DS isomer)	EC50 (D14-D3 Interaction)	0.33 μ M	

The Strigolactone Signaling Pathway: A Step-by-Step Look

The perception of 5-DS and other strigolactones triggers a well-defined signaling cascade, leading to changes in gene expression and ultimately, physiological responses.







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